

Minimizing off-target drift and runoff of pethoxamid applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pethoxamid**

Cat. No.: **B022199**

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Technical Support Center: Pethoxamid Application Guidance

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in minimizing off-target drift and runoff of **pethoxamid** applications.

Frequently Asked Questions (FAQs)

Q1: What is **pethoxamid** and what is its mode of action?

Pethoxamid is a systemic herbicide belonging to the chloroacetamide chemical family, classified as a Group 15 herbicide.^[1] It is used for pre-plant, pre-emergence, and early post-emergence control of most annual grasses and certain broadleaf weeds in crops like corn and soybeans, as well as in turf and ornamental settings.^[1] Its mode of action is the inhibition of very long-chain fatty acid synthesis, which disrupts cell division in seedling shoots.^[1] Consequently, it does not control weeds that have already emerged.^[1]

Q2: What are the primary environmental concerns associated with **pethoxamid** application?

The primary environmental concerns are off-target spray drift and runoff into surface water. **Pethoxamid** is highly soluble in water and moderately mobile in soil, which increases its potential for runoff.^[1] While it is relatively non-persistent in soil with an aerobic half-life of 5.63

to 8.02 days, its degradates can be more mobile and persistent. Off-target drift can damage non-target vegetation, and runoff can contaminate surface water, potentially posing a risk to aquatic organisms.

Q3: What are the regulatory guidelines for **pethoxamid** application to minimize drift?

Applicators must adhere to label instructions. Key guidelines generally include:

- Wind Speed: Avoid application when wind speed is below 2 mph due to the potential for temperature inversions, and do not apply when wind speed exceeds 15 mph. The ideal wind speed is typically between 3 and 10 mph.
- Droplet Size: Use nozzles that produce a medium to coarse droplet size to minimize drift.
- Boom Height: Keep the spray boom as low as possible while maintaining uniform coverage to reduce the influence of wind.
- Buffer Zones: Establish a downwind buffer zone between the treated area and sensitive areas as specified on the product label.

Troubleshooting Guide: Off-Target Drift

Problem: I am observing damage to non-target plants downwind from my **pethoxamid** application site.

This issue is likely caused by off-target spray drift. The following sections provide potential causes and solutions.

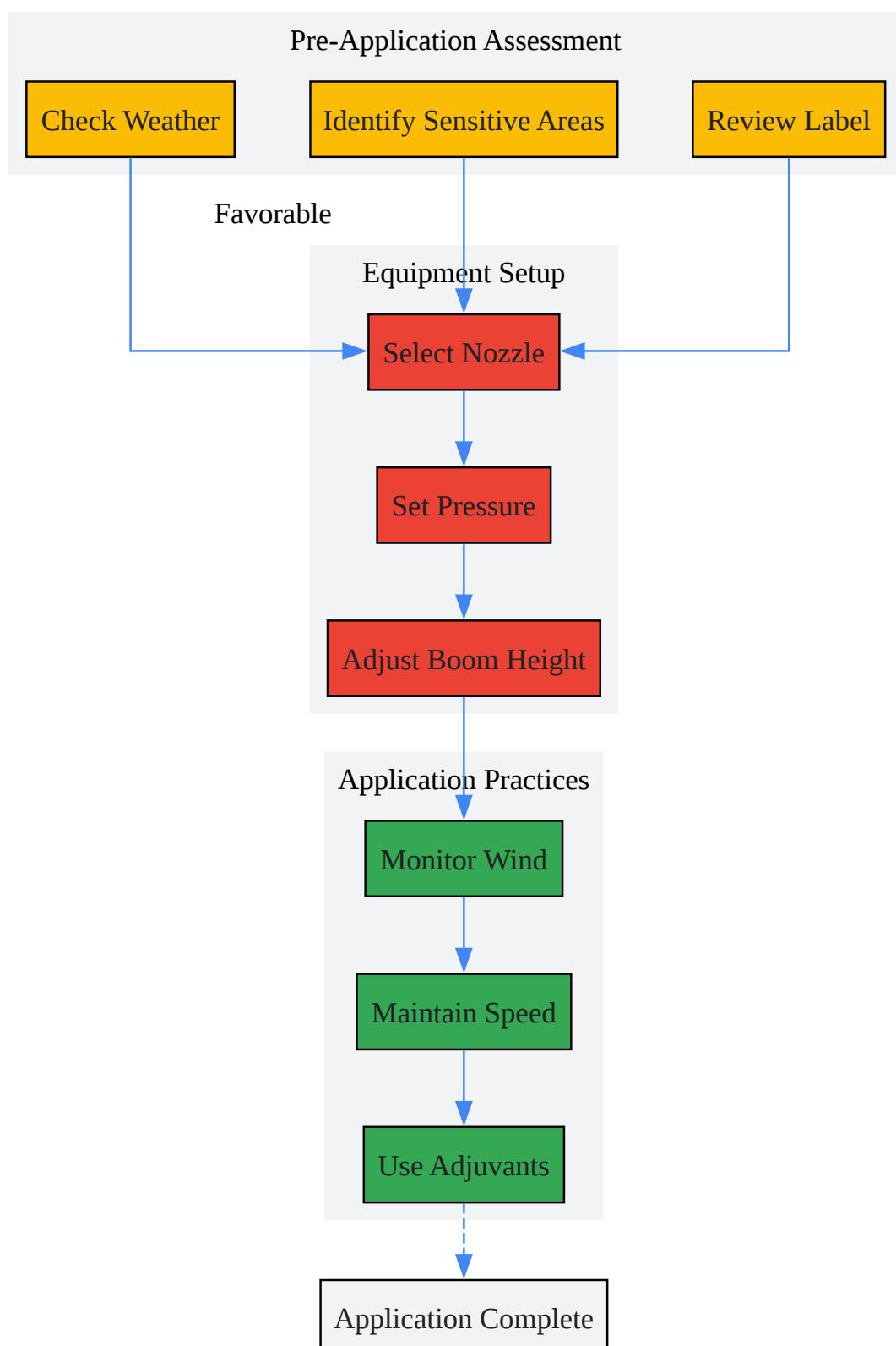
Incorrect Application Parameters

Parameter	Potential Issue	Recommended Solution
Nozzle Type	Using nozzles that produce fine droplets which are highly susceptible to drift.	Select nozzles designed for drift reduction, such as air-induction (AI) or pre-orifice nozzles, which produce coarser droplets.
Spray Pressure	Operating at high pressures, which can decrease droplet size.	Operate nozzles at the lower end of their recommended pressure range. For example, some drift-reduction nozzles are effective at 15 to 30 psi.
Boom Height	Positioning the boom too high above the target canopy.	Adjust the boom to the lowest possible height that still provides uniform spray coverage, as recommended by the nozzle manufacturer.
Application Speed	Driving at excessive speeds, which can create air turbulence and carry droplets off-target.	Maintain a slower, consistent speed. Spraying at speeds less than 12 kph (7.5 mph) is recommended to reduce drift created by sprayer movement.

Unfavorable Weather Conditions

Condition	Potential Issue	Recommended Solution
High Wind Speed	Wind carrying spray droplets to non-target areas.	Do not spray when wind speeds exceed label recommendations (typically 10-15 mph). Monitor wind speed and direction continuously during application.
Low Wind Speed / Temperature Inversion	Calm conditions can indicate a temperature inversion, where a layer of cool, dense air is trapped below a layer of warm air. This can cause fine spray droplets to become suspended and travel long distances.	Avoid spraying in calm conditions, especially during early morning or evening when inversions are more likely. Do not apply when wind speed is below 2 mph.
High Temperature & Low Humidity	Increased evaporation of spray droplets, making them smaller and more prone to drift.	Avoid spraying during the hottest parts of the day. Ideal application temperatures are generally between 65°F and 85°F. Do not spray when relative humidity is below 50%.

Mitigation Strategies Workflow

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Caption: Workflow for minimizing **pethoxamid** spray drift.

Troubleshooting Guide: Surface Water Runoff

Problem: **Pethoxamid** has been detected in nearby surface water following application.

This indicates that **pethoxamid** is moving from the application site via surface runoff. The following sections outline potential causes and solutions.

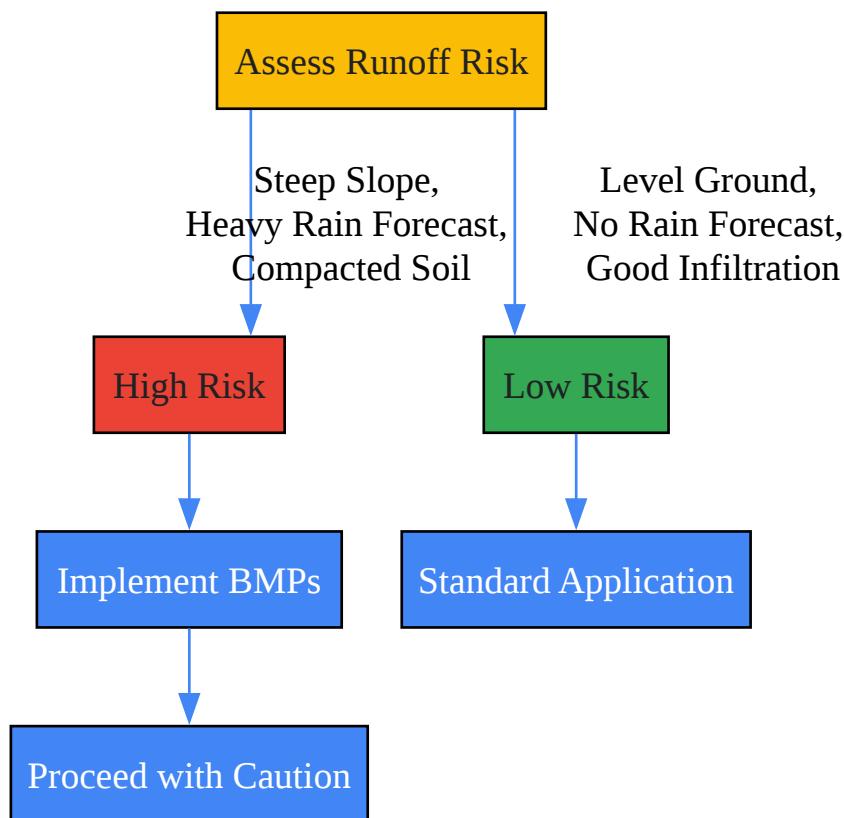
Factors Influencing Pethoxamid Runoff

Factor	Description
Pethoxamid Properties	High water solubility (400 mg/L) and moderate mobility (K_{oc} 171-228 L/kg $_{oc}$) contribute to its potential for runoff.
Soil Characteristics	Runoff is more likely on soils with high clay content, compacted soils, and soils that are already moist.
Site Topography	Steeper slopes increase the likelihood and velocity of runoff.
Weather Events	Heavy rainfall or excessive irrigation shortly after application is a primary driver of runoff. Applications to frozen or saturated ground significantly increase runoff potential.
Tillage Practices	Conventional tillage can lead to higher runoff and erosion compared to no-till or minimum tillage systems, which increase water infiltration.

Best Management Practices (BMPs) to Reduce Runoff

Practice	Description	Quantitative Impact (General)
Avoid High-Risk Applications	Do not apply pethoxamid immediately before a predicted heavy rainfall event. Avoid application to frozen or saturated soils.	Runoff occurring 24-72 hours after application is considerably less than runoff within 12 hours.
Vegetative Filter Strips (Buffer Zones)	Establish and maintain strips of vegetation between the treated field and water bodies to slow runoff and trap sediment and pesticides.	Can significantly reduce pesticide runoff.
Conservation Tillage	Employ no-till or minimum tillage practices to increase water infiltration and reduce soil erosion.	No-till can reduce runoff by 43% and sediment loss by 87% compared to conventional tillage.
Contour Farming & Terracing	Conduct field operations, such as planting, on the contour of the land and construct terraces on steep slopes to slow water flow.	Can significantly reduce runoff velocity and volume.
Incorporate Pethoxamid	Where permitted by the label, mechanical incorporation of pethoxamid into the soil can reduce the amount available for runoff.	-
Use of Adjuvants	Certain adjuvants can improve the retention of the herbicide on soil particles, potentially reducing the amount available for runoff.	Performance is highly dependent on the specific adjuvant and soil conditions.

Decision Tree for Pethoxamid Runoff Mitigation



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References

- 1. mda.state.mn.us [mda.state.mn.us]
- To cite this document: BenchChem. [Minimizing off-target drift and runoff of pethoxamid applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b022199#minimizing-off-target-drift-and-runoff-of-pethoxamid-applications>

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